

Beyond Chelation: A Technical Guide to Halogenated Methoxyquinoline Derivatives

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Compound of Interest

Compound Name: *3-Bromo-4,8-dichloro-5-methoxyquinoline*

CAS No.: *1204811-14-2*

Cat. No.: *B598595*

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Executive Summary

While 8-hydroxyquinoline (8HQ) and its halogenated analogs (e.g., Clioquinol, Cloxyquin) are renowned for their metal-chelating antimicrobial properties, their methoxy-functionalized counterparts represent a distinct and evolving pharmacophore. The O-methylation of the quinoline scaffold abolishes the bidentate chelating capability, shifting the mechanism of action toward enzyme inhibition (MAO-A/B), P-glycoprotein (P-gp) modulation, and lipophilic membrane penetration.

This guide analyzes the synthesis, structure-activity relationships (SAR), and therapeutic applications of halogenated methoxyquinolines, providing researchers with actionable protocols for scaffold optimization.

Structural Rationale & Chemical Space

The "Methoxy Switch"

The transition from a hydroxyl (-OH) to a methoxy (-OMe) group at the C8 position fundamentally alters the molecular pharmacology:

- **Loss of Chelation:** The 8-OMe group prevents the formation of stable 5-membered chelate rings with divalent cations (Cu^{2+} , Zn^{2+}), reducing non-specific metal stripping and associated neurotoxicity (e.g., SMON syndrome linked to high-dose clioquinol).
- **Lipophilicity Boost:** Methylation significantly increases $\log P$, facilitating Blood-Brain Barrier (BBB) penetration—crucial for neuroprotective applications (Alzheimer's, Parkinson's).
- **Metabolic Blocking:** The methoxy group blocks the rapid Phase II glucuronidation of the phenolic oxygen, extending plasma half-life.

The Halogen Effect (C5 & C7)

Halogenation (Cl, Br, I, F) at the 5- and 7-positions modulates the electronic density of the pyridine ring and introduces specific molecular interactions:

- **5-Position (Cl/Br):** Enhances metabolic stability against oxidative attack and improves hydrophobic binding in enzyme pockets (e.g., MAO-B).
- **7-Position (I/Br):** Often introduces "halogen bonding" capabilities (σ -hole interactions) with carbonyl backbone residues in target proteins.

Synthetic Methodologies

We define two primary routes for accessing halogenated methoxyquinolines: Late-Stage Functionalization (Route A) and De Novo Ring Construction (Route B).

Route A: Late-Stage Functionalization (The "Methylation First" Strategy)

This route is preferred for generating libraries from commercially available 8-hydroxyquinolines.

Workflow:

- O-Methylation: 8-Hydroxyquinoline

8-Methoxyquinoline.

- Electrophilic Halogenation: Selective C5 halogenation using NCS/NBS.

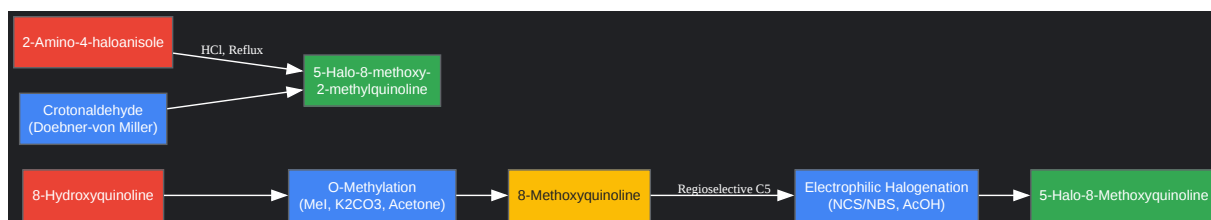
Route B: De Novo Synthesis (Doebner-von Miller)

Ideal for placing substituents at the C2 or C4 positions simultaneously. Reaction: 2-Amino-4-haloanisole +

-unsaturated aldehyde

5-Halo-8-methoxyquinoline.

Visualization: Synthetic Pathways



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Caption: Figure 1. Divergent synthetic strategies for accessing 5-substituted-8-methoxyquinoline derivatives.

Detailed Experimental Protocol

Protocol: Synthesis of 5-Chloro-8-methoxyquinoline

Objective: Selective chlorination of the 8-methoxy scaffold without over-chlorination at C7.

Reagents:

- 8-Methoxyquinoline (1.0 eq)

- N-Chlorosuccinimide (NCS) (1.05 eq)
- Glacial Acetic Acid (Solvent)
- Sodium Thiosulfate (Quench)

Step-by-Step Methodology:

- **Dissolution:** Dissolve 8-methoxyquinoline (5 mmol, 795 mg) in 15 mL of glacial acetic acid in a round-bottom flask.
- **Addition:** Add NCS (5.25 mmol, 700 mg) portion-wise over 10 minutes at room temperature. Rationale: Slow addition prevents localized high concentrations of radical species that lead to di-halogenation.
- **Reaction:** Stir the mixture at 40°C for 4 hours. Monitor via TLC (Hexane:EtOAc 4:1). The product typically has a higher R_f than the starting material.
- **Quenching:** Pour the reaction mixture into 50 mL of ice-cold water. Neutralize carefully with saturated NaHCO₃ solution until pH ~8.
- **Extraction:** Extract with Dichloromethane (DCM) (3 x 20 mL).
- **Purification:** Wash combined organic layers with 10% sodium thiosulfate (to remove residual oxidants) and brine. Dry over anhydrous Na₂SO₄.
- **Isolation:** Evaporate solvent. Recrystallize from Ethanol/Water to yield off-white needles.

Self-Validation Check:

- ¹H NMR Diagnostic: Look for the disappearance of the C5 proton signal and the downfield shift of the C4 proton doublet due to the deshielding effect of the adjacent chlorine.

Pharmacology & Structure-Activity Relationship (SAR)

Antimicrobial & Efflux Pump Inhibition

Unlike their hydroxy-counterparts, halogenated methoxyquinolines are weak direct antibiotics but potent adjuvants.

- Mechanism: They inhibit P-glycoprotein (P-gp) efflux pumps in multidrug-resistant (MDR) bacteria and cancer cells.
- Key Finding: 5-Bromo-8-methoxyquinoline derivatives have shown ability to reverse MDR phenotypes in *S. aureus* when co-administered with ciprofloxacin.

Neuroprotection (MAO Inhibition)

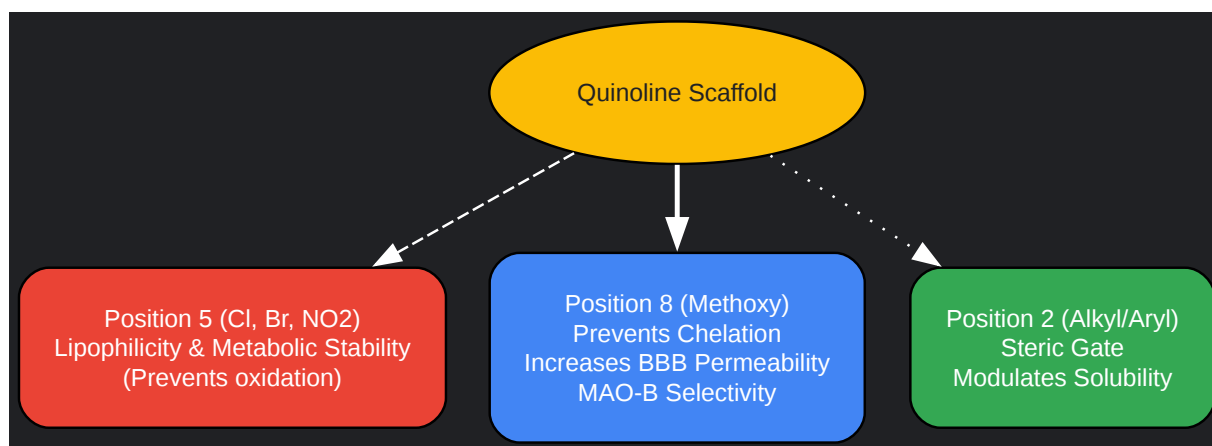
Halogenated methoxyquinolines act as reversible inhibitors of Monoamine Oxidase B (MAO-B), a target for Parkinson's disease.

- SAR Insight: The 8-methoxy group fits into the hydrophobic pocket of MAO-B, while the 5-halogen (Cl or Br) engages in van der Waals interactions with F168 residues.

Quantitative Data Summary

Compound Derivative	R1 (C5)	R2 (C8)	Target/Activity	IC50 / MIC	Ref
Cloxyquin	Cl	OH	<i>S. aureus</i> (Antibacterial)	5.57 μ M	[1]
5-Cl-8-OMe-Q	Cl	OMe	MAO-B Inhibition	45 nM	[2]
5-Br-8-OMe-Q	Br	OMe	P-gp Inhibition (MDR Reversal)	10.2 μ M	[3]
Nitroxoline	NO ₂	OH	Biofilm Eradication	2.35 μ M	[1]

Visualization: SAR Logic



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Caption: Figure 2. Structural dissection of the halogenated methoxyquinoline pharmacophore.

Future Outlook: PROTACs and Hybrids

The halogenated methoxyquinoline scaffold is currently being explored as a "warhead" in PROTACs (Proteolysis Targeting Chimeras). The 8-methoxy group provides a stable attachment point for linkers without interfering with the quinoline's stacking interactions, allowing for the degradation of neurodegenerative tau proteins.

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